

A Comprehensive Technical Guide to the Physicochemical Properties of (+)-Secoisolariciresinol

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Compound of Interest

Compound Name: Secoisolariciresinol, (+)-

Cat. No.: B1239534

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This technical guide provides an in-depth overview of the physicochemical properties of (+)-Secoisolariciresinol, a lignan found in various plant sources, most notably flaxseed.^{[1][2]} This document is intended for researchers, scientists, and drug development professionals, offering detailed data, experimental methodologies, and visualizations of relevant biological pathways and experimental workflows.

Physicochemical Data

The following tables summarize the known quantitative physicochemical properties of (+)-Secoisolariciresinol.

Table 1: General Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₆ O ₆	[1][3]
Molecular Weight	362.42 g/mol	[2][3]
Appearance	White to off-white crystalline solid	[1][3]
Purity	>98%	[1]
Origin	Plant/Taxus chinensis, Flaxseed	[1][2]

Table 2: Thermal and Density Properties

Property	Value	Notes	Source
Melting Point	113 °C	Experimental	[3][4]
Boiling Point	609.1 ± 55.0 °C	Predicted	[3]
Density	1.251 ± 0.06 g/cm ³	Predicted	[3]

Table 3: Solubility and Partitioning

Solvent	Solubility	Notes	Source
DMSO	Soluble	Quantitative data not specified	[1][5]
Chloroform	Soluble	Quantitative data not specified	[5]
Dichloromethane	Soluble	Quantitative data not specified	[5]
Ethyl Acetate	Soluble	Quantitative data not specified	[5]
Acetone	Soluble	Quantitative data not specified	[5]
Water	Practically insoluble	For the aglycone form	[6]

Note: The diglucoside form, Secoisolariciresinol diglucoside (SDG), exhibits higher water solubility, with reported values of 1 mg/mL and ≥ 90 mg/mL.[7][8]

Table 4: Acidity and Optical Properties

Property	Value	Notes	Source
pKa	9.81 ± 0.20	Predicted	[3]
Optical Rotation	(+)	Enantiomer of (-)-Secoisolariciresinol	[3]

Experimental Protocols

This section details the methodologies for determining key physicochemical properties of (+)-Secoisolariciresinol.

Determination of Melting Point

Principle: The melting point is determined by heating a small sample of the crystalline solid and observing the temperature range over which it transitions to a liquid.

Apparatus:

- Melting point apparatus (e.g., capillary tube-based instrument)
- Capillary tubes
- Mortar and pestle
- Spatula

Procedure:

- Ensure the (+)-Secoisolariciresinol sample is pure and dry.
- Grind a small amount of the crystalline solid into a fine powder using a mortar and pestle.
- Pack the powdered sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube in the heating block of the melting point apparatus.
- Set the apparatus to heat at a rate of 1-2 °C per minute near the expected melting point.
- Observe the sample through the magnifying lens.
- Record the temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting). The melting point is reported as this range.

Determination of Solubility

Principle: The solubility of (+)-Secoisolariciresinol in various solvents is determined by adding increasing amounts of the solute to a fixed volume of the solvent until saturation is reached.

Apparatus:

- Analytical balance
- Vortex mixer

- Centrifuge
- HPLC-UV or other suitable analytical instrument
- Volumetric flasks and pipettes
- Scintillation vials or small test tubes

Procedure (for a specific solvent):

- Prepare a series of vials each containing a precise volume of the chosen solvent (e.g., 1 mL of DMSO).
- Add a precisely weighed, small amount of (+)-Secoisolariciresinol to the first vial.
- Vortex the vial for a set period (e.g., 2 minutes) to facilitate dissolution.
- Visually inspect the solution for any undissolved solid.
- If the solid dissolves completely, add another weighed amount of the compound and repeat the process.
- Continue this process until a saturated solution is formed (i.e., solid material remains undissolved after vigorous mixing).
- Equilibrate the saturated solution at a constant temperature (e.g., 25 °C) for a specified time (e.g., 24 hours) with continuous agitation to ensure equilibrium is reached.
- Centrifuge the saturated solution to pellet the excess solid.
- Carefully withdraw a known volume of the supernatant.
- Dilute the supernatant with a suitable solvent and quantify the concentration of (+)-Secoisolariciresinol using a calibrated analytical method such as HPLC-UV.
- Express the solubility in units such as mg/mL or mol/L.

Determination of Specific Optical Rotation

Principle: The specific rotation of a chiral compound is measured using a polarimeter, which quantifies the rotation of plane-polarized light as it passes through a solution of the compound. [9][10][11]

Apparatus:

- Polarimeter
- Polarimeter cell (e.g., 1 dm length)
- Analytical balance
- Volumetric flask
- Suitable solvent (e.g., DMSO)

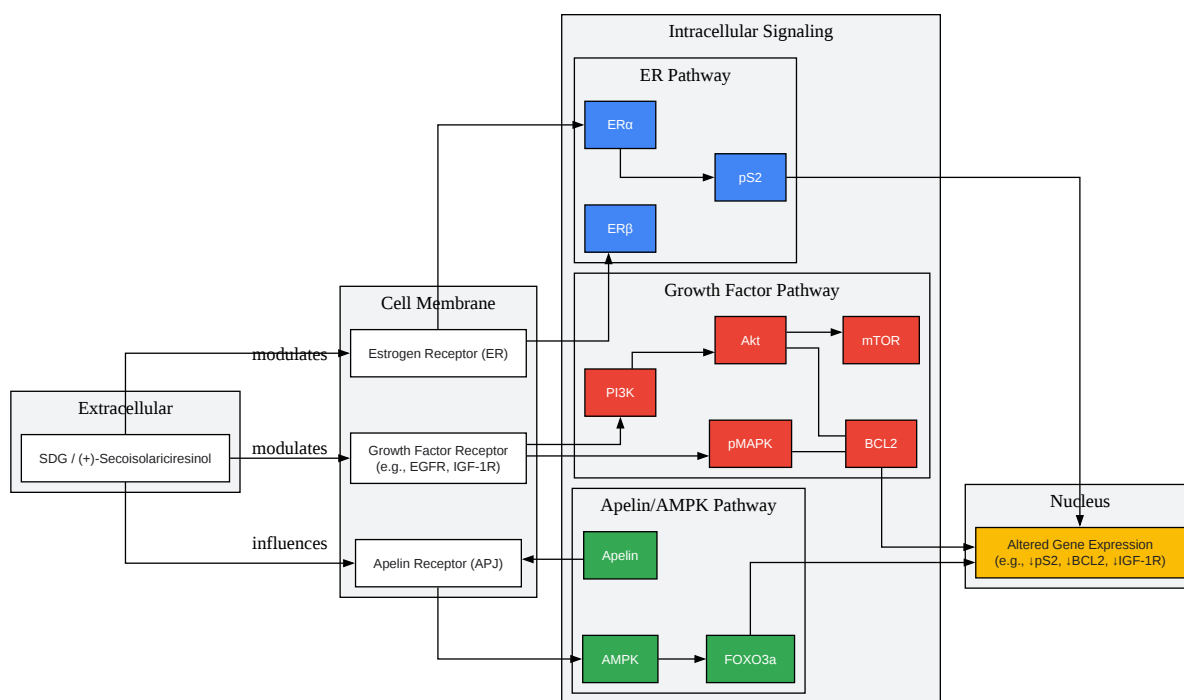
Procedure:

- Accurately weigh a known mass of (+)-Secoisolariciresinol.
- Dissolve the compound in a precise volume of the chosen solvent in a volumetric flask to prepare a solution of known concentration (c, in g/mL).
- Calibrate the polarimeter with a blank solution (the pure solvent).
- Fill the polarimeter cell with the prepared solution, ensuring no air bubbles are present.
- Place the cell in the polarimeter and measure the observed optical rotation (α) at a specific wavelength (usually the sodium D-line, 589 nm) and temperature (T).
- Calculate the specific rotation $[\alpha]$ using Biot's law:[9] $[\alpha] = \alpha / (l * c)$ where:
 - $[\alpha]$ is the specific rotation
 - α is the observed rotation in degrees
 - l is the path length of the cell in decimeters (dm)
 - c is the concentration of the solution in g/mL

Signaling Pathways and Experimental Workflows

Signaling Pathways Involving Secoisolariciresinol and its Metabolites

(+)-Secoisolariciresinol is the aglycone of Secoisolariciresinol diglucoside (SDG), which is metabolized in the gut to the enterolignans enterodiols and enterolactone.^{[2][12]} These compounds have been shown to modulate several key signaling pathways.

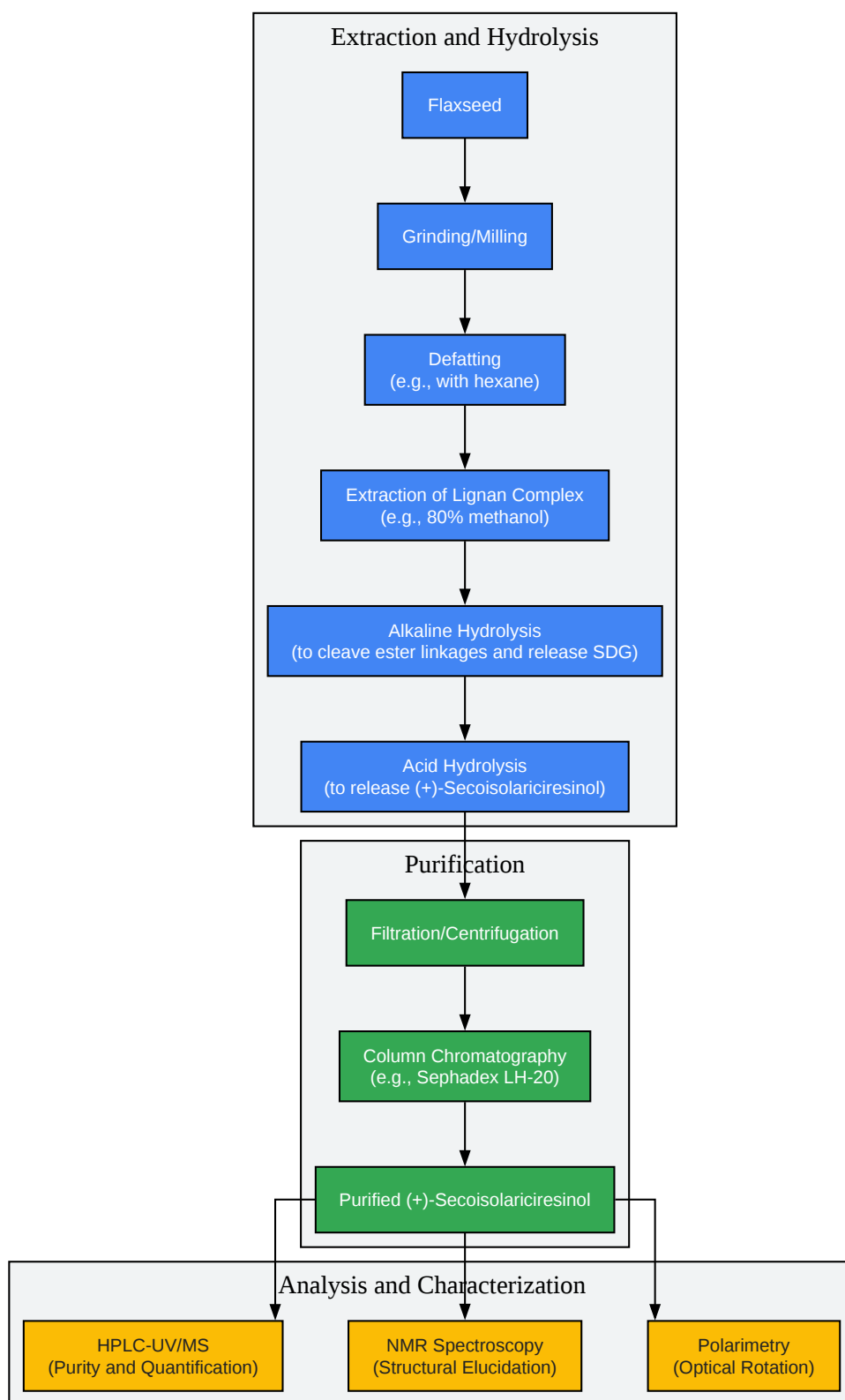


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Caption: Modulatory effects of SDG/(+)-Secoisolariciresinol on key signaling pathways.

Experimental Workflow: Extraction and Analysis from Flaxseed

The following diagram illustrates a typical workflow for the extraction of (+)-Secoisolariciresinol from flaxseed, its primary source, followed by purification and analysis.



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Caption: General workflow for extraction and analysis of (+)-Secoisolariciresinol.

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